

An In-Depth Technical Guide to 2'-Deoxytubercidin 5'-triphosphate Sodium Salt

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2'-Deoxytubercidin 5'-triphosphate sodium
Cat. No.: B15601069

[Get Quote](#)

Abstract

This technical guide provides a comprehensive overview of **2'-Deoxytubercidin 5'-triphosphate sodium** salt, a critical analog of deoxyadenosine triphosphate (dATP) utilized in molecular biology and drug development. We will delve into its chemical and physical properties, mechanism of action as both a substrate for DNA polymerases and an allosteric inhibitor of ribonucleotide reductase, and its diverse applications in scientific research. This document is intended for researchers, scientists, and professionals in the field of drug development, offering detailed experimental protocols and field-proven insights to facilitate its effective use.

Introduction: A Modified Nucleotide with Unique Properties

2'-Deoxytubercidin 5'-triphosphate, also known as 7-deaza-2'-deoxyadenosine triphosphate (c7dATP), is a synthetic analog of the naturally occurring deoxyadenosine triphosphate (dATP). The key structural modification in 2'-deoxytubercidin is the substitution of the nitrogen atom at position 7 of the adenine ring with a carbon atom. This seemingly subtle change has profound

implications for its biochemical behavior, making it a valuable tool in various molecular biology techniques and a subject of interest in medicinal chemistry.

Primarily, this modification eliminates the Hoogsteen edge of the purine base, which is involved in non-Watson-Crick base pairing and can cause anomalies in DNA sequencing electrophoresis. By mitigating these effects, 2'-deoxytubercidin 5'-triphosphate contributes to higher quality and more reliable sequencing data.[1][2] Furthermore, its ability to act as an allosteric inhibitor of ribonucleotide reductase opens avenues for its investigation as a potential therapeutic agent.[3]

This guide will provide a detailed exploration of these facets, offering both foundational knowledge and practical guidance for the application of this important nucleotide analog.

Physicochemical Properties

A thorough understanding of the physicochemical properties of **2'-Deoxytubercidin 5'-triphosphate sodium** salt is essential for its proper handling, storage, and use in experimental settings.

Property	Value	Source
Chemical Formula	$C_{11}H_{13}N_4Na_4O_{12}P_3$	[4]
Molecular Weight	577.93 g/mol	[4]
Appearance	White to off-white powder	[5]
Purity	Typically $\geq 95\%$ by HPLC	[5]
Solubility	Soluble in water	[6]
Storage Conditions	Store at -20°C or below, protect from moisture	[7][8]
pH of Solution (100 mM in water)	7.5 ± 0.5	[7]

Note: Some properties are based on data for structurally similar nucleotide triphosphates and may vary slightly for **2'-Deoxytubercidin 5'-triphosphate sodium** salt.

Mechanism of Action: A Tale of Two Roles

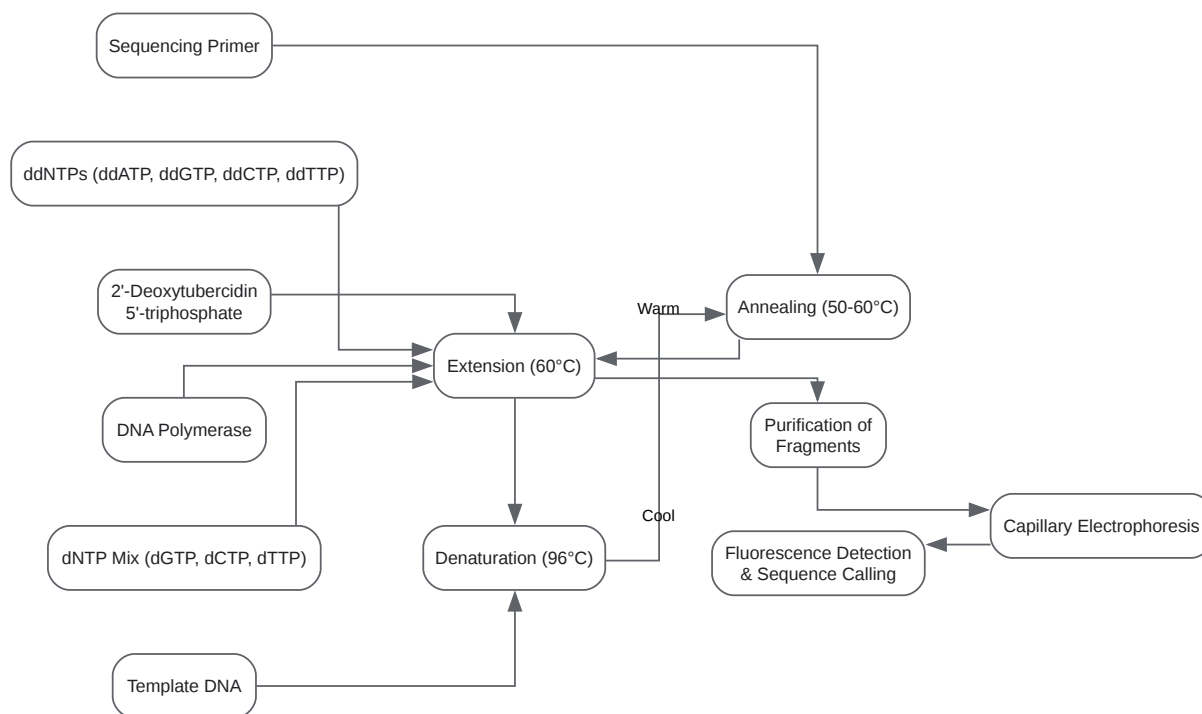
2'-Deoxytubercidin 5'-triphosphate exhibits a dual mechanism of action, functioning as both a substrate for DNA polymerases and an allosteric inhibitor of ribonucleotide reductase. This duality underpins its utility in research and its potential as a therapeutic agent.

Incorporation into DNA by Polymerases

As a dATP analog, 2'-Deoxytubercidin 5'-triphosphate can be recognized and incorporated into a growing DNA strand by various DNA polymerases during processes like PCR and DNA sequencing. The absence of the N7 atom in the purine ring does not significantly hinder its ability to form Watson-Crick base pairs with thymine.

The primary advantage of its incorporation lies in its ability to resolve band compression in gel electrophoresis during Sanger sequencing. Band compression is an artifact that arises from the formation of secondary structures in G-rich regions of the DNA, which are stabilized by Hoogsteen base pairing involving the N7 position of guanine. By replacing dATP with 2'-deoxytubercidin 5'-triphosphate, the potential for these secondary structures is reduced, leading to more uniform migration of DNA fragments and clearer sequencing ladders.^[2]

Experimental Workflow: Sanger Sequencing with 2'-Deoxytubercidin 5'-triphosphate



[Click to download full resolution via product page](#)

Caption: Workflow for Sanger sequencing using 2'-Deoxytubercidin 5'-triphosphate.

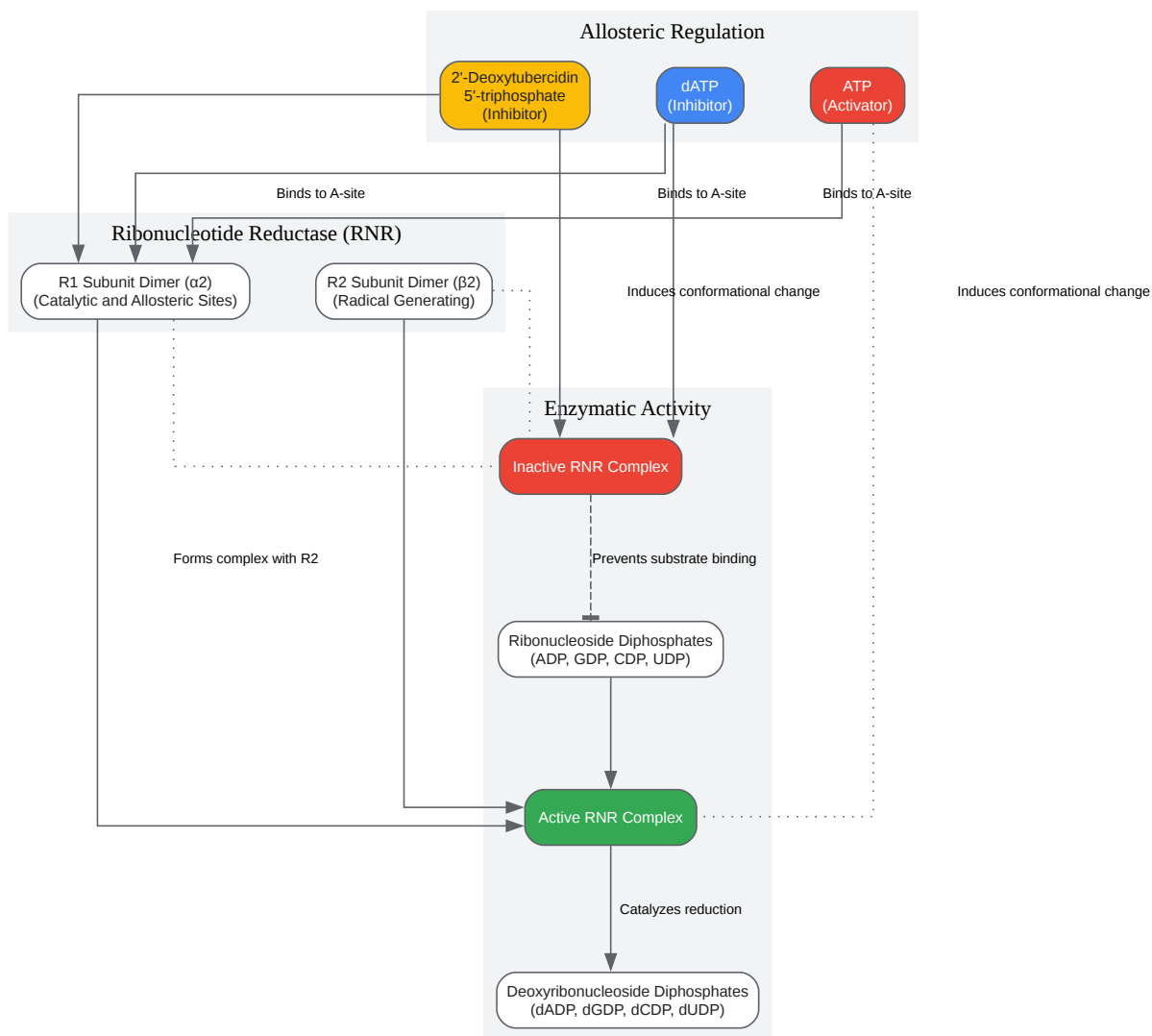
Allosteric Inhibition of Ribonucleotide Reductase

Ribonucleotide reductase (RNR) is a crucial enzyme that catalyzes the conversion of ribonucleotides to deoxyribonucleotides, the building blocks of DNA. The activity of RNR is tightly regulated by allosteric mechanisms to maintain a balanced supply of dNTPs for DNA synthesis and repair.

2'-Deoxytubercidin 5'-triphosphate acts as a potent allosteric inhibitor of mammalian ribonucleotide reductase.[3] It mimics the inhibitory effect of dATP, binding to the allosteric activity site (A-site) of the enzyme. This binding induces a conformational change that locks the

enzyme in an inactive state, thereby preventing the reduction of all four ribonucleoside diphosphate substrates. This inhibitory action makes 2'-deoxytubercidin and its triphosphate form interesting candidates for cancer chemotherapy, as rapidly dividing cancer cells are highly dependent on RNR activity for DNA replication.

Signaling Pathway: Allosteric Inhibition of Ribonucleotide Reductase



[Click to download full resolution via product page](#)

Caption: Allosteric regulation of Ribonucleotide Reductase by ATP, dATP, and 2'-Deoxytubercidin 5'-triphosphate.

Applications in Research and Development

The unique properties of 2'-Deoxytubercidin 5'-triphosphate have led to its application in several key areas of molecular biology and drug discovery.

DNA Sequencing

As previously discussed, the primary application of 2'-Deoxytubercidin 5'-triphosphate is in Sanger DNA sequencing to resolve compressions in G-rich regions. Its use is particularly beneficial when sequencing templates with high GC content or those known to form strong secondary structures.

Polymerase Chain Reaction (PCR)

In PCR, 2'-Deoxytubercidin 5'-triphosphate can be used as a substitute for dATP, particularly when amplifying GC-rich templates that are prone to forming secondary structures that can stall DNA polymerase. The incorporation of this analog can lead to more efficient amplification and higher yields of the desired PCR product.

Probing DNA-Protein Interactions

The modified purine ring of 2'-deoxytubercidin can be used as a probe to study DNA-protein interactions. The absence of the N7 nitrogen can alter the binding affinity of proteins that recognize and interact with the major groove of the DNA helix, providing insights into the specific contacts that are critical for binding.

Drug Development and Kinase Inhibition Studies

The inhibitory effect of 2'-Deoxytubercidin 5'-triphosphate on ribonucleotide reductase makes it a lead compound for the development of novel anticancer agents. Further chemical modifications to the nucleoside or triphosphate chain could enhance its potency and selectivity. Additionally, as an ATP analog, it can be utilized in screening assays to identify and characterize inhibitors of ATP-dependent enzymes, such as kinases.

Experimental Protocols

This section provides a detailed, step-by-step protocol for the enzymatic synthesis of 2'-Deoxytubercidin 5'-triphosphate, adapted from established methodologies.[\[3\]](#)

Enzymatic Synthesis of 2'-Deoxytubercidin 5'-triphosphate

This protocol describes the conversion of tubercidin 5'-triphosphate to 2'-deoxytubercidin 5'-triphosphate using ribonucleotide reductase.

Materials:

- Tubercidin 5'-triphosphate
- Ribonucleotide reductase (e.g., from *Lactobacillus leichmannii*)
- Dithiothreitol (DTT)
- ATP
- Magnesium acetate
- Potassium phosphate buffer (pH 7.5)
- DEAE-cellulose chromatography column
- Triethylammonium bicarbonate (TEAB) buffer
- Spectrophotometer

Procedure:

- Reaction Setup:
 - In a microcentrifuge tube, prepare the reaction mixture containing:
 - 100 mM Potassium phosphate buffer (pH 7.5)

- 10 mM DTT
- 5 mM ATP
- 15 mM Magnesium acetate
- 1 mM Tubercidin 5'-triphosphate
- Ribonucleotide reductase (concentration to be optimized based on enzyme activity)
- The total reaction volume will depend on the desired yield.
- Incubation:
 - Incubate the reaction mixture at 37°C for 2-4 hours. The optimal incubation time may need to be determined empirically by taking aliquots at different time points and analyzing the conversion by HPLC.
- Reaction Termination:
 - Terminate the reaction by heating the mixture at 95°C for 5 minutes to denature the enzyme.
 - Centrifuge the mixture at high speed to pellet the denatured protein.
- Purification by Ion-Exchange Chromatography:
 - Equilibrate a DEAE-cellulose column with 50 mM TEAB buffer (pH 7.5).
 - Load the supernatant from the terminated reaction onto the column.
 - Wash the column with several volumes of the equilibration buffer.
 - Elute the nucleotides with a linear gradient of TEAB buffer (e.g., 50 mM to 1 M).
 - Collect fractions and monitor the absorbance at 271 nm (the approximate λ_{max} for tubercidin derivatives).
- Product Identification and Quantification:

- Pool the fractions containing the desired product. The triphosphate will elute at a higher salt concentration than the monophosphate and diphosphate forms.
- Confirm the identity and purity of 2'-Deoxytubercidin 5'-triphosphate using techniques such as HPLC, mass spectrometry, and NMR spectroscopy.
- Quantify the product using its molar extinction coefficient (if known) or by comparison to a standard of known concentration.
- Lyophilization and Storage:
 - Lyophilize the purified product to remove the TEAB buffer.
 - Resuspend the sodium salt form in nuclease-free water to the desired concentration.
 - Store the final product in aliquots at -20°C or -80°C.

Conclusion

2'-Deoxytubercidin 5'-triphosphate sodium salt is a versatile and valuable tool for researchers in molecular biology and drug discovery. Its ability to improve the quality of DNA sequencing data and its potent inhibitory effect on ribonucleotide reductase underscore its significance. The detailed information and protocols provided in this guide are intended to empower scientists to effectively utilize this compound in their research endeavors, paving the way for new discoveries and therapeutic innovations.

References

- Jensen, M. A., et al. (1991). Improvements in the chain-termination method of DNA sequencing through the use of 7-deaza-2'-deoxyadenosine. *DNA Seq*, 1(4), 233-9.
- TriLink BioTechnologies. (n.d.). 2'-Deoxycytidine-5'-Triphosphate. Retrieved from [\[Link\]](#)
- Protech Technology Enterprise Co., Ltd. (n.d.). 2'-Deoxythymidine-5'- Triphosphate (dTTP). Retrieved from [\[Link\]](#)
- Genaxxon bioscience. (2023). Safety Data Sheet: 2',3'-Dideoxycytidine-5'-O-triphosphate sodium salt. Retrieved from [\[Link\]](#)

- Brinkley, S. A., et al. (1978). Enzymatic preparation of the 5'-triphosphates of 2'-deoxytubercidin, 2'-deoxytoyocamycin, and 2'-deoxyformycin and the allosteric effects of these nucleotides on ribonucleotide reductase. *Biochemistry*, 17(12), 2350-6.
- PubChem. (n.d.). 2'-Deoxycytidine-5'-triphosphate. Retrieved from [\[Link\]](#)
- ResearchGate. (n.d.). UV spectrum of peak eluting at 19.15 min displaying a λ max of 256 nm.... Retrieved from [\[Link\]](#)
- PubChem. (n.d.). 2'-Deoxy-5-hydroxymethylcytidine-5'-triphosphate. Retrieved from [\[Link\]](#)
- TriLink BioTechnologies. (n.d.). 5-Fluoro-2'-deoxyuridine-5'-Triphosphate. Retrieved from [\[Link\]](#)
- PubChem. (n.d.). 2'-Deoxyxanthosine 5'-triphosphate. Retrieved from [\[Link\]](#)
- ResearchGate. (n.d.). The UV absorption spectra. λ max at 462 nm, 465 nm, and 572 nm in CH₃CN.... Retrieved from [\[Link\]](#)
- Kumar, P., et al. (2012). Gram-scale chemical synthesis of 2'-deoxynucleoside-5'-o-triphosphates. *Current Protocols in Nucleic Acid Chemistry*, Chapter 1, Unit 1.25.
- Metkinen Chemistry. (n.d.). 2'-Deoxy-2'-fluorocytidine 5'-triphosphate. Retrieved from [\[Link\]](#)
- Metkinen Chemistry. (n.d.). 2'-Deoxy-2'-fluoroarabinocytidine 5'-triphosphate. Retrieved from [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. bio-protech.com.tw [bio-protech.com.tw]
- 2. medchemexpress.com [medchemexpress.com]

- [3. Enzymatic preparation of the 5'-triphosphates of 2'-deoxytubercidin, 2'-deoxytoyocamycin, and 2'-deoxyformycin and the allosteric effects of these nucleotides on ribonucleotide reductase - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [4. 2'-Deoxytubercidin 5'-triphosphate sodium | CymitQuimica \[cymitquimica.com\]](#)
- [5. 2'-Deoxy-2'-fluorocytidine 5'-triphosphate \[metkinenchemistry.com\]](#)
- [6. medchemexpress.com \[medchemexpress.com\]](#)
- [7. 2'-Deoxycytidine-5'-Triphosphate | TriLink Customer Portal \[shop.trilinkbiotech.com\]](#)
- [8. 2',3'-Dideoxycytidine-5'-Triphosphate | TriLink Customer Portal \[shop.trilinkbiotech.com\]](#)
- To cite this document: BenchChem. [An In-Depth Technical Guide to 2'-Deoxytubercidin 5'-triphosphate Sodium Salt]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15601069/docs#an-in-depth-technical-guide-to-2-deoxytubercidin-5-triphosphate-sodium-salt\]](https://www.benchchem.com/product/b15601069/docs#an-in-depth-technical-guide-to-2-deoxytubercidin-5-triphosphate-sodium-salt)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check